

Toxicity Profile of 4-Chloro-2-(trifluoromethyl)phenol: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2-(trifluoromethyl)phenol

Cat. No.: B1281707

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Disclaimer: Specific toxicological data for **4-Chloro-2-(trifluoromethyl)phenol** is limited in publicly available literature. This guide provides a comprehensive overview based on available safety classifications and a comparative analysis of structurally related compounds. The information presented for analogous substances should be interpreted with caution as a potential, but not definitive, representation of the toxicity profile of **4-Chloro-2-(trifluoromethyl)phenol**.

Executive Summary

4-Chloro-2-(trifluoromethyl)phenol is a halogenated aromatic compound. While detailed toxicological studies for this specific isomer are not readily available, data from safety classifications and structurally similar chemicals indicate potential for skin, eye, and respiratory irritation. This technical guide synthesizes the known information for **4-Chloro-2-(trifluoromethyl)phenol** and provides a detailed toxicological assessment of closely related analogs to infer its potential hazard profile. This document is intended for researchers, scientists, and drug development professionals to support initial risk assessment and guide future toxicological evaluations.

Chemical and Physical Properties

Property	Value	Source
CAS Number	53903-51-8	[1] [2]
Molecular Formula	C ₇ H ₄ ClF ₃ O	[1] [2] [3] [4]
Molecular Weight	196.55 g/mol	[1] [2]
Appearance	White solid	[5]
Odor	Phenolic	[5]

Hazard Identification

Globally Harmonized System (GHS) classification data from notifications to the European Chemicals Agency (ECHA) indicate that **4-Chloro-2-(trifluoromethyl)phenol** is considered hazardous.[\[6\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)

Signal Word: Warning[\[6\]](#)

Pictograms:

- GHS07: Exclamation Mark

Toxicological Data Summary (Based on Analogous Compounds)

Due to the absence of specific quantitative toxicity data for **4-Chloro-2-(trifluoromethyl)phenol**, this section summarizes available data for structurally similar compounds. This information can be used to estimate the potential toxicity of the target compound.

Acute Toxicity

Table 1: Acute Toxicity Data for Analogs of **4-Chloro-2-(trifluoromethyl)phenol**

Compound	Test	Species	Route	Value	Reference
4-Chloro-3-methylphenol	LD50	Rat	Oral	3830 mg/kg bw	[1]
o-Benzyl-p-chlorophenol	LD50	Rat	Oral	>5000 mg/kg bw	[7]
o-Benzyl-p-chlorophenol	LC50	Rat	Inhalation	>32 mg/L (4h)	[7]
4-Chloro-2-methylphenol	LC50	Fish	-	2.3-6.6 mg/L (96h)	[8]
4-Chloro-2-methylphenol	EC50	Daphnia	-	0.29-1.0 mg/L (48h)	[8]

Repeated Dose Toxicity

Table 2: Repeated Dose Toxicity Data for Analogs of **4-Chloro-2-(trifluoromethyl)phenol**

Compound	Species	NOAEL	LOAEL	Effects Observed at LOAEL	Reference
4-Chloro-2-methylphenol	Rat	200 mg/kg/day	800 mg/kg/day	Slight liver toxicity, decreased hemoglobin	[8]
4-Chloro-3-methylphenol	Rat	60 mg/kg/day	-	Epithelial hyperplasia of urinary bladder, squamous hyperplasia of forestomach	[9]

Genotoxicity and Carcinogenicity

Information on the genotoxicity and carcinogenicity of **4-Chloro-2-(trifluoromethyl)phenol** is not available. For the related compound 4-chloro-2-methylphenol, an older mouse micronucleus test was positive, but a more recent, valid test according to OECD guidelines was negative. It did not show genotoxicity in valid Ames tests.[8]

Reproductive and Developmental Toxicity

No specific data on the reproductive and developmental toxicity of **4-Chloro-2-(trifluoromethyl)phenol** was identified. A screening study (OECD 422) on the analog 4-chloro-2-methylphenol did not show reproductive effects in rats.[8]

Experimental Protocols

Detailed experimental protocols for **4-Chloro-2-(trifluoromethyl)phenol** are not available. The following are generalized methodologies for key toxicological assays, based on standard OECD guidelines often cited for analogous compounds.

Acute Oral Toxicity (OECD 401/420/423)

- Test Animals: Typically, young adult rats (e.g., Sprague-Dawley or Wistar strains) of a single sex are used.
- Dosage: The test substance is administered in a single dose by gavage. A limit test at 2000 or 5000 mg/kg body weight is often performed first. If mortality occurs, a dose-ranging study is conducted with multiple dose groups.
- Observation Period: Animals are observed for a minimum of 14 days for signs of toxicity and mortality.
- Data Collection: Body weight is recorded at the start and at least weekly thereafter. All clinical signs of toxicity are recorded. A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The LD50 (median lethal dose) is calculated if sufficient mortality data are obtained.

In Vitro Mammalian Cell Gene Mutation Test (OECD 476)

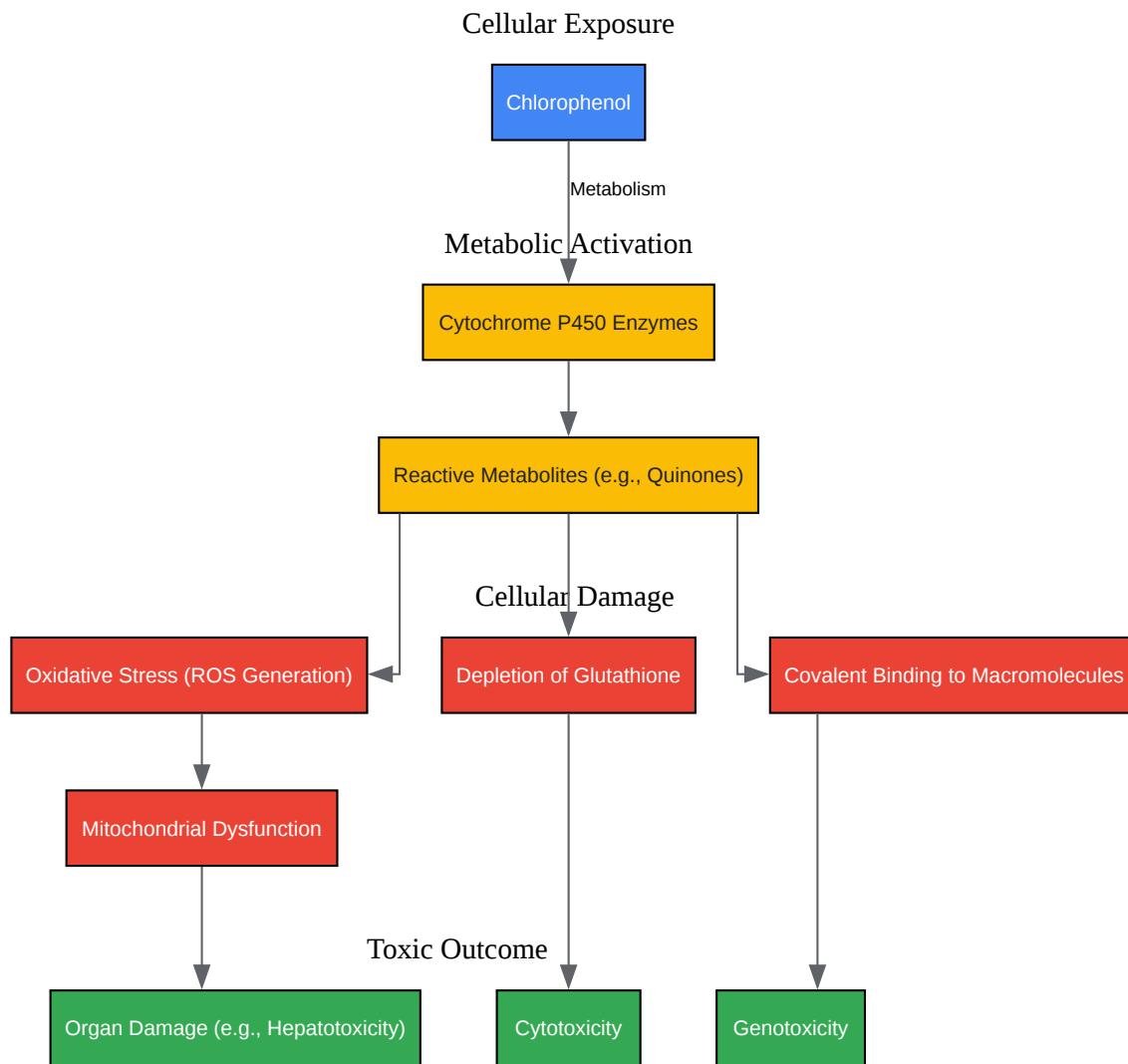
- Cell Lines: Commonly used cell lines include mouse lymphoma L5178Y cells or Chinese hamster ovary (CHO) cells.
- Metabolic Activation: The assay is performed with and without an exogenous metabolic activation system (e.g., S9 fraction from induced rat liver) to mimic mammalian metabolism.
- Exposure: Cells are exposed to a range of concentrations of the test substance for a defined period.
- Mutant Selection: After exposure and a period for phenotypic expression, cells are cultured in a selective medium to detect mutations at a specific gene locus (e.g., thymidine kinase, hypoxanthine-guanine phosphoribosyltransferase).
- Data Analysis: The number of mutant colonies is counted and compared to a concurrent negative control to determine the mutagenic potential.

Visualizations



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Caption: A typical workflow for the toxicological assessment of a chemical.



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Caption: A potential mechanism of toxicity for chlorophenols.

Conclusion

The available data on **4-Chloro-2-(trifluoromethyl)phenol** is insufficient to perform a complete toxicological assessment. Based on GHS classifications, it should be handled as a skin, eye, and respiratory irritant. Data from structurally similar compounds suggest a potential for low to moderate acute toxicity and possible target organ effects (liver, kidney) upon repeated exposure. Further research, including a battery of in vitro and in vivo toxicological studies, is necessary to definitively characterize the toxicity profile of **4-Chloro-2-(trifluoromethyl)phenol**.

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